

Application Notes and Protocols: Lactose Octaacetate in Cosmetic Formulations

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactose octaacetate is the fully acetylated derivative of lactose, a disaccharide. It is a white crystalline powder with a notably bitter taste.[1] In cosmetics, it is a multifunctional ingredient with existing and potential applications as a denaturant, antimicrobial agent, and biodegradable surfactant.[2] Its lipophilic nature, resulting from the eight acetyl groups, governs its solubility and potential interaction with the skin's lipid barrier. This document provides a comprehensive overview of the current understanding of lactose octaacetate's applications in cosmetic formulations, along with detailed protocols for its evaluation.

Physicochemical Properties

A summary of the key physicochemical properties of **lactose octaacetate** is presented in Table 1. It is sparingly soluble in water but shows good solubility in various organic solvents, which is a key consideration for formulation development.[1]

Table 1: Physicochemical Properties of Lactose Octaacetate



Property	Value	Reference
Appearance	White to off-white crystalline solid	[2]
Molecular Formula	C28H38O19	[3]
Molecular Weight	678.59 g/mol	[3]
Taste	Bitter	[1]
Solubility	Soluble in chloroform and acetone, less soluble in water	[1]
Storage	Store at 2-8°C	[4]

Applications in Cosmetic Formulations Denaturing Agent

Due to its intensely bitter taste, **lactose octaacetate** can be used as a denaturing agent in alcohol-based cosmetic products, such as perfumes, hairsprays, and hand sanitizers, to deter accidental ingestion.[2][5] This application is similar to that of other bitter compounds like sucrose octaacetate.[6]

Antimicrobial and Preservative Booster

Lactose octaacetate has demonstrated antimicrobial properties, showing better efficacy against fungi than bacteria.[1] This suggests its potential use as part of a preservative system in cosmetic formulations, possibly reducing the concentration of traditional preservatives.

Biodegradable Surfactant

As a sugar ester, **lactose octaacetate** is considered a biodegradable surfactant.[2] This property is advantageous for rinse-off products where environmental impact is a concern. Its surfactant properties may also contribute to the sensory feel of a product.

Formulation Guidelines Solubility and Incorporation



Given its lipophilic nature, **lactose octaacetate** should be dissolved in the oil phase of an emulsion or in a suitable solvent during formulation. For oil-in-water emulsions, it can be incorporated into the heated oil phase before emulsification. In anhydrous or alcohol-based formulations, it can be dissolved directly in the solvent system.

Example Formulation: Hand Sanitizer Gel

A study by Arabadzhieva et al. (2022) provides a formulation for a hand sanitizer gel containing lactose octaacetate.[2]

Table 2: Example Formulation of a Hand Sanitizer Gel with Lactose Octaacetate

Ingredient	Concentration (%)	Function
Hydroxypropyl Cellulose	0.80	Gelling Agent
96% Ethyl Alcohol	70.00	Antiseptic, Solvent
Glycerol	2.00	Humectant
Lactose Octaacetate	0.10	Denaturant, Antimicrobial
Bergamot Essential Oil	0.10	Fragrance
Deionized Water	27.00	Solvent

Experimental Protocols

The following protocols are provided as a guide for researchers to evaluate the efficacy and safety of **lactose octaacetate** in cosmetic formulations.

Protocol for Synthesis of Lactose Octaacetate

This protocol is based on the microwave-assisted synthesis method described by Arabadzhieva et al. (2022).[2]

Materials:

D-(+)-lactose monohydrate

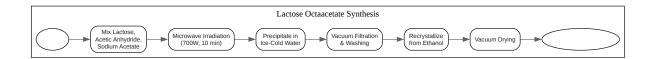


- · Acetic anhydride
- Anhydrous sodium acetate
- 95% (v/v) ethanol
- Distilled water
- Microwave reactor

Procedure:

- Mix 10.0 g of D-(+)-lactose monohydrate with 30 cm³ of acetic anhydride and 3.0 g of anhydrous sodium acetate in a round-bottom flask.
- Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.
- Pour the reaction mixture into 200 cm³ of ice-cold distilled water and stir.
- Allow the mixture to stand at 4°C for 12 hours to precipitate the **lactose octaacetate**.
- Filter the white solid under vacuum and wash with distilled water.
- Purify the product by recrystallization from 95% ethanol.
- Dry the purified lactose octaacetate in a vacuum oven to a constant weight.

Visualization of Synthesis Workflow:



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Figure 1: Workflow for the microwave-assisted synthesis of **lactose octaacetate**.



Protocol for Evaluating Antimicrobial Efficacy (Preservative Challenge Test)

This protocol is based on the principles of the ISO 11930 standard.[2]

Objective: To evaluate the effectiveness of **lactose octaacetate** as a preservative in a cosmetic formulation.

Materials:

- Cosmetic formulation with and without lactose octaacetate (control).
- Cultures of relevant microorganisms (e.g., Staphylococcus aureus, Pseudomonas aeruginosa, Candida albicans, Aspergillus brasiliensis).
- Sterile containers.
- Incubator.
- Plating media (e.g., Tryptic Soy Agar, Sabouraud Dextrose Agar).

Procedure:

- Prepare samples of the cosmetic formulation with varying concentrations of lactose
 octaacetate and a control sample without it.
- Inoculate each sample with a known concentration of the test microorganisms.
- Store the inoculated samples at a specified temperature (e.g., 22.5 ± 2.5°C).
- At specified time intervals (e.g., 7, 14, and 28 days), withdraw an aliquot from each sample.
- Perform serial dilutions and plate on the appropriate agar medium to determine the number of viable microorganisms.
- Incubate the plates and count the colonies.



 Calculate the log reduction in microbial count at each time point compared to the initial inoculum.

Visualization of Preservative Efficacy Testing Workflow:



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Figure 2: Workflow for the preservative efficacy (challenge) test.

Protocol for In Vitro Skin Irritation Testing

This protocol is based on the OECD Test Guideline 439 using a reconstructed human epidermis (RhE) model.[1]

Objective: To assess the skin irritation potential of a cosmetic formulation containing **lactose octaacetate**.

Materials:

- Reconstructed human epidermis (RhE) tissue models.
- · Assay medium.
- Test formulation containing lactose octaacetate.
- Positive control (e.g., 5% Sodium Dodecyl Sulfate).
- Negative control (e.g., Phosphate-Buffered Saline).
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
- · Isopropanol.



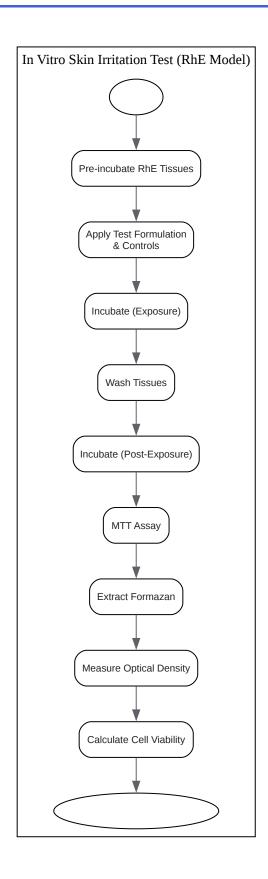
Multi-well plate reader.

Procedure:

- Pre-incubate the RhE tissues in assay medium.
- Apply the test formulation, positive control, and negative control to the surface of the tissues.
- Incubate for a specified period (e.g., 60 minutes).
- Wash the tissues to remove the test substances.
- Transfer the tissues to fresh medium and incubate for a post-exposure period (e.g., 42 hours).
- Transfer the tissues to a solution containing MTT and incubate.
- Extract the formazan dye from the tissues using isopropanol.
- Measure the optical density of the formazan solution using a plate reader.
- Calculate the percentage of cell viability relative to the negative control. A reduction in viability below a certain threshold (e.g., 50%) indicates irritation potential.

Visualization of In Vitro Skin Irritation Testing Workflow:





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Figure 3: Workflow for in vitro skin irritation testing using an RhE model.



Safety and Toxicology

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that saccharide esters, as a class of ingredients, are safe for use in cosmetics. However, specific toxicological data for **lactose octaacetate** for dermal application is limited. One study reported low cytotoxicity against three cell lines (MDBK, HEp-2, and MDCK).[1] For a comprehensive safety assessment, further studies such as a Human Repeat Insult Patch Test (HRIPT) to evaluate sensitization potential and phototoxicity testing would be beneficial.

Data Gaps and Future Research

While **lactose octaacetate** shows promise in specific cosmetic applications, further research is needed to fully characterize its potential. Key areas for future investigation include:

- Quantitative efficacy studies: Clinical and in-vitro studies to quantify its effects on skin hydration, anti-inflammatory, and antioxidant properties.
- Comprehensive safety testing: Dermal penetration, skin sensitization (e.g., HRIPT), and phototoxicity studies.
- Broadened formulation guidelines: Studies on its compatibility and stability in a wider range of cosmetic bases, particularly emulsions.
- Mechanism of action: Elucidating the mechanisms behind its antimicrobial and potential skinbenefiting effects.
- Impact on skin microbiome: Investigating its influence on the balance of the skin's natural microflora.

Conclusion

Lactose octaacetate is a versatile ingredient with established use as a denaturant and potential as an antimicrobial agent in cosmetic formulations. Its biodegradable nature makes it an attractive option for environmentally conscious product development. While initial data suggests a favorable safety profile, further research is required to fully substantiate its efficacy for a broader range of cosmetic benefits and to complete its dermal safety profile. The protocols outlined in this document provide a framework for conducting such investigations.



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